

Comprehensive Operational & Safety Guide: Handling ONO-LB457

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Ono-LB457

Cat. No.: B1215350

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Chemical Profile & Hazard Assessment

ONO-LB457 (Synonyms: ONO-4057) is a highly potent, orally active leukotriene B4 (LTB4) receptor (BLT1) antagonist[1]. In physiological and drug development models, it modulates immune responses by inhibiting LTB4-induced neutrophil chemotaxis and activation, making it a critical immunosuppressive agent for inflammatory disease research[2][3].

The Primary Hazard: Because **ONO-LB457** directly interferes with human immunological pathways, accidental exposure poses a significant biological hazard. The primary solvent required for reconstituting this compound is Dimethyl Sulfoxide (DMSO)[4], which acts as a potent transdermal carrier. If a DMSO solution of **ONO-LB457** contacts unprotected skin, the solvent acts as a "Trojan horse," rapidly transporting the active pharmaceutical ingredient (API) across the stratum corneum and into the systemic circulation, potentially causing unintended immunosuppression.

Quantitative Data & Logistical Parameters

Property	Value	Operational Implication
Compound Name	ONO-LB457 (ONO-4057)	Ensure correct nomenclature on all laboratory aliquots.
CAS Number	134578-96-4	Primary identifier for SDS cross-referencing and waste logs.
Molecular Weight	470.56 g/mol	Critical for precise molarity calculations during stock preparation.
Primary Target	LTB4 Receptor (BLT1)	Immunosuppressive; necessitates strict barrier isolation.
Potency (IC50)	0.7 ± 0.3 µM[1]	High potency requires microgram-level precision and minimal exposure.
Solubility	Soluble in DMSO[4]	Mandates DMSO-compatible PPE (e.g., specific nitrile thickness).
Storage (Solid)	-20°C (Long-term)[2]	Maintain cold chain to preserve molecular integrity; avoid freeze-thaw.

Mandatory Personal Protective Equipment (PPE)

To mitigate the risks associated with aerosolization and transdermal permeation, the following PPE is strictly required:

- **Hand Protection (Double Gloving):** Wear two pairs of high-quality nitrile gloves. Causality: DMSO degrades standard latex and thin nitrile rapidly. Double gloving provides a critical temporal buffer. If a spill occurs on the hands, the outer glove must be removed instantly, leaving the inner glove intact to prevent skin contact.

- **Respiratory Protection:** Handle the lyophilized powder exclusively within a Class II Biological Safety Cabinet (BSC) or a dedicated powder-weighing hood. **Causality:** Lyophilized powders are highly susceptible to static electricity and can easily aerosolize. If a BSC is unavailable, an N95 or P100 particulate respirator is mandatory.
- **Eye & Body Protection:** Chemical splash goggles (not standard safety glasses) and a front-closing, fluid-resistant lab coat with fitted cuffs. **Causality:** Fitted cuffs prevent the sleeves from dragging across contaminated surfaces or accidentally knocking over microcentrifuge tubes.

Experimental Workflow: Reconstitution Protocol

This protocol details the preparation of a 10 mM stock solution of **ONO-LB457**.

Step 1: Thermal Equilibration

- **Action:** Remove the vial of **ONO-LB457** from the -20°C freezer and place it in a desiccator at room temperature for 30 minutes before opening.
- **Causality:** Opening a cold vial introduces ambient humidity. Moisture condensation will cause rapid hydrolysis and degradation of the compound.
- **Self-Validation Check:** Touch the exterior of the vial. It must feel completely ambient with zero visible condensation before the seal is broken.

Step 2: Solvent Calculation & Addition

- **Action:** In a BSC, carefully open the vial and add anhydrous DMSO. To achieve a 10 mM stock for 5 mg of **ONO-LB457** (MW 470.56), add exactly 1.06 mL of DMSO.
- **Causality:** Anhydrous DMSO prevents the introduction of water, ensuring the stability of the stock solution for long-term storage[2].

Step 3: Dissolution & Validation

- **Action:** Seal the vial and vortex vigorously for 30–60 seconds.

- Self-Validation Check: Hold the vial against both a stark white and a pitch-black background under bright light. The solution must be 100% optically clear. If any micro-particulates or "cloudiness" remain, the molarity is compromised. Sonicate in a room-temperature water bath for 5 minutes until absolute clarity is achieved.

Step 4: Aliquoting & Storage

- Action: Divide the solution into 50 μ L aliquots using amber microcentrifuge tubes. Store immediately at -20°C ^{[2][4]}.
- Causality: Aliquoting prevents repeated freeze-thaw cycles, which physically shear and degrade the molecule. Amber tubes protect the hex-5-en-1-yl ether moiety from photolytic degradation caused by ambient fluorescent lab lighting over time.

Spill Management & Disposal Plans

Solid Powder Spills:

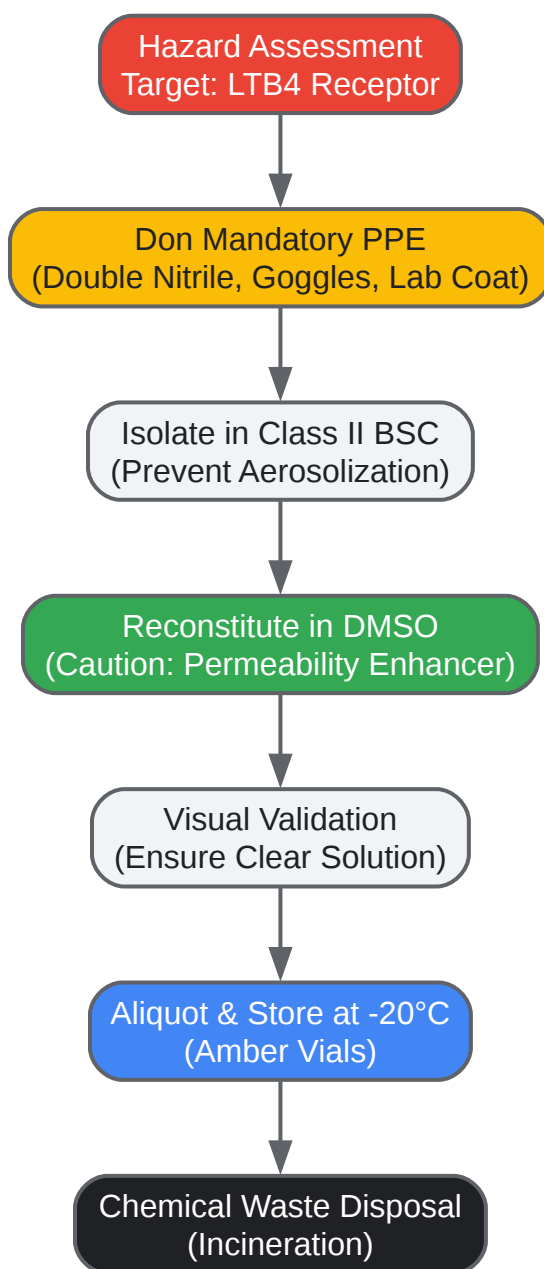
- Do not sweep. Sweeping generates airborne dust.
- Gently cover the powder with damp absorbent paper to suppress aerosolization.
- Carefully scoop the material using a disposable anti-static spatula.
- Place all materials into a sealable hazardous waste container.

Liquid Spills (DMSO Stock):

- Cover the spill with a dry, inert absorbent material (e.g., vermiculite or sand). Causality: Standard paper towels will rapidly absorb DMSO and bleed through onto your gloves, increasing exposure risk.
- Wipe the area with a 10% bleach solution followed by 70% ethanol to neutralize and clean residual organics.

Disposal: Do not pour **ONO-LB457** solutions down the drain. All vials, pipette tips, and contaminated PPE must be collected in designated chemical waste bins for high-temperature incineration in accordance with institutional and environmental regulations.

Process Visualization



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Figure 1: Operational workflow for the safe handling, reconstitution, and disposal of **ONO-LB457**.

References

- Title: ONO4057 (**ONO-LB457**)
- Source: medkoo.

- Source: bocsci.
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